

Physical properties of 5-Bromo-2-(trifluoromethoxy)benzaldehyde

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Compound of Interest

Compound Name:	5-Bromo-2-(trifluoromethoxy)benzaldehyde
Cat. No.:	B1293190

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An In-depth Technical Guide to the Physical Properties of **5-Bromo-2-(trifluoromethoxy)benzaldehyde**

This technical guide provides a comprehensive overview of the core physical and chemical properties of **5-Bromo-2-(trifluoromethoxy)benzaldehyde**, tailored for researchers, scientists, and professionals in drug development. This document consolidates key data, outlines relevant experimental methodologies, and illustrates its application in synthetic chemistry.

Chemical Identity and Structure

IUPAC Name: **5-bromo-2-(trifluoromethoxy)benzaldehyde**[\[1\]](#)[\[2\]](#) CAS Number: 923281-52-1[\[1\]](#)[\[2\]](#)[\[3\]](#) Molecular Formula: C₈H₄BrF₃O₂[\[1\]](#)[\[2\]](#) Molecular Weight: 269.02 g/mol [\[2\]](#) InChI Key: IBEWLWBZTHFCPI-UHFFFAOYSA-N[\[1\]](#)[\[2\]](#) SMILES: FC(F)(F)OC1=C(C=O)C=C(Br)C=C1[\[1\]](#)[\[2\]](#)

Quantitative Physical Properties

The physical characteristics of **5-Bromo-2-(trifluoromethoxy)benzaldehyde** have been determined by various suppliers and are summarized below. These properties are crucial for handling, storage, and application in experimental settings.

Physical Property	Value	Source(s)
Appearance	Clear colorless to pale yellow liquid or solid	[1]
Assay (by GC)	≥97.5%	[1]
Boiling Point	245.1°C at 760 mmHg	[4]
Density	1.7 ± 0.1 g/cm³	[4]
Refractive Index	1.4960-1.5000 @ 20°C	[1]
Flash Point	102.0 ± 25.9 °C	[4]
Solubility	Soluble in water.	[2][3]
Storage Temperature	Inert atmosphere, Room Temperature	[5]

Experimental Protocols

The determination of the physical properties listed above relies on standard analytical techniques. While compound-specific research papers detailing these measurements are not readily available, the following represents the standard methodologies employed.

Purity Determination by Gas Chromatography (GC)

Gas Chromatography is a common technique used to determine the purity of volatile and thermally stable compounds like **5-Bromo-2-(trifluoromethoxy)benzaldehyde**.

Principle: The method separates components of a mixture based on their differential partitioning between a stationary phase (a high-boiling-point liquid coated on an inert solid support) and a mobile phase (an inert gas). The time it takes for a compound to travel through the column (retention time) is characteristic of the substance. Purity is calculated by comparing the area of the main peak to the total area of all peaks in the chromatogram.

Typical Protocol:

- **Instrument Setup:** A gas chromatograph equipped with a Flame Ionization Detector (FID) and a suitable capillary column (e.g., a non-polar DB-1 or a mid-polar DB-5) is used.
- **Sample Preparation:** A dilute solution of the compound is prepared in a high-purity volatile solvent such as dichloromethane or ethyl acetate.
- **Injection:** A small volume (typically 1 μ L) of the prepared sample is injected into the heated inlet of the GC.
- **Separation:** The components are separated in the column using a programmed temperature gradient. For example, starting at 50°C and ramping up to 250°C at a rate of 10°C/min.
- **Detection:** As components elute from the column, they are detected by the FID.
- **Analysis:** The resulting chromatogram is analyzed. The area of the peak corresponding to **5-Bromo-2-(trifluoromethoxy)benzaldehyde** is integrated and expressed as a percentage of the total integrated peak area to determine purity.

Refractive Index Measurement

The refractive index is a fundamental physical property that is a measure of how light propagates through a substance. It is a quick and non-destructive method for identifying and confirming the purity of liquid samples.

Principle: This measurement is based on Snell's Law. A refractometer measures the angle at which light is bent (refracted) when it passes from air into the liquid sample. This value is temperature-dependent.

Typical Protocol:

- **Instrument Calibration:** An Abbe refractometer is calibrated using a standard of known refractive index, such as distilled water.
- **Sample Application:** A few drops of the liquid **5-Bromo-2-(trifluoromethoxy)benzaldehyde** are placed on the clean, dry prism surface of the refractometer.
- **Temperature Control:** The temperature of the prisms is maintained at a constant, specified value (e.g., 20°C) using a circulating water bath.

- **Measurement:** The user looks through the eyepiece and adjusts the instrument until the dividing line between the light and dark fields aligns with the crosshairs.
- **Reading:** The refractive index is read directly from the instrument's scale.

Applications in Synthesis

5-Bromo-2-(trifluoromethoxy)benzaldehyde serves as a valuable intermediate in organic synthesis. It is notably used in the preparation of biologically active compounds, including the synthesis of (-)-epicatechin, a flavonoid with a range of health benefits.^{[2][6]} The workflow illustrates its role as a building block for more complex molecules.



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Caption: Synthetic workflow of **5-Bromo-2-(trifluoromethoxy)benzaldehyde**.

Safety and Handling

This compound is associated with specific hazards. It is classified as causing skin and eye irritation and may cause respiratory irritation.

- **Hazard Statements:** H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- **Precautionary Statements:** P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).

Standard laboratory safety protocols should be strictly followed. This includes handling the chemical in a well-ventilated fume hood and wearing appropriate personal protective equipment (PPE), such as safety goggles, gloves, and a lab coat. The compound is noted as

being air-sensitive, and containers should be kept tightly closed and stored in cool, dry conditions.[2]

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